

Application Notes and Protocols for the Analytical Determination of Sulprofos in Soil

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Compound of Interest

Compound Name: Sulprofos

Cat. No.: B166734

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Introduction

Sulprofos is an organophosphate insecticide previously used to control various insect pests on crops. Due to its potential for environmental persistence and toxicity, monitoring its concentration in soil is crucial for environmental assessment and food safety. This document provides detailed application notes and protocols for the analytical determination of **sulprofos** in soil matrices, primarily focusing on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by Gas Chromatography (GC) analysis.

Principle

The analytical procedure involves the extraction of **sulprofos** from a soil sample using an organic solvent, followed by a cleanup step to remove interfering matrix components. The final extract is then analyzed by a gas chromatograph equipped with a selective detector, such as a Flame Photometric Detector (FPD) or a Nitrogen-Phosphorus Detector (NPD), or a Mass Spectrometer (MS) for confirmation. The QuEChERS method is highlighted as a modern and efficient sample preparation technique.

Data Presentation: Analytical Method Performance

The following table summarizes typical performance data for the analysis of **sulprofos** and other organophosphate pesticides in soil. It is important to note that specific performance characteristics such as Limit of Detection (LOD), Limit of Quantification (LOQ), and recovery rates can vary depending on the soil type, instrumentation, and laboratory conditions.

Analyte	Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
Sulprofos	GC-FPD	~3.5 µg/L (in water)*	Not Specified	Not Specified	Not Specified	--INVALID-LINK--
Various Pesticides	QuEChER S & GC-NPD	0.1 - 10.4 µg/kg	Not Specified	68.5 - 112.1	1.8 - 6.2	[1]
Various Pesticides	QuEChER S & LC-MS/MS	Not Specified	10 µg/kg	70 - 120	≤ 20	[2]
Chlorpyrifos	QuEChER S & LC-MS/MS	Not Specified	Not Specified	79.6 - 82.3	7.9 - 8.1	[3]

*Note: Data for **sulprofos** in soil is not readily available in recent literature. The provided LOD is from EPA Method 8141B for water samples and serves as an estimate.[4][5] Recovery rates for organophosphorus pesticides using QuEChERS are generally expected to be in the range of 70-120%.[6][7]

Experimental Protocols

Protocol 1: Sulprofos Detection in Soil using QuEChERS and GC-FPD/NPD

This protocol outlines the sample preparation using the QuEChERS method and subsequent analysis by Gas Chromatography with a Flame Photometric or Nitrogen-Phosphorus Detector.

1. Materials and Reagents

- Soil Sample: Air-dried and sieved (<2 mm)
- **Sulprofos** Analytical Standard: Purity ≥98%
- Solvents: Acetonitrile (ACN), HPLC grade
- QuEChERS Extraction Salts: 4 g anhydrous magnesium sulfate (MgSO₄), 1 g sodium chloride (NaCl), 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate (or commercially available salt packets)
- Dispersive Solid-Phase Extraction (dSPE) Cleanup: 150 mg anhydrous MgSO₄, 50 mg primary secondary amine (PSA), 50 mg C18 sorbent per 1 mL of extract (or commercially available dSPE tubes)
- Reagent Water: Deionized or distilled water
- Glassware: 50 mL centrifuge tubes with screw caps, 2 mL dSPE centrifuge tubes, volumetric flasks, pipettes, autosampler vials.
- Equipment: Analytical balance, vortex mixer, centrifuge, gas chromatograph with FPD or NPD.

2. Sample Extraction (QuEChERS)

- Weigh 10 g of the homogenized soil sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- Cap the tube and shake vigorously for 1 minute to ensure thorough mixing and extraction of **sulprofos** from the soil matrix.
- Add the QuEChERS extraction salts to the tube.
- Immediately cap and shake vigorously for 1 minute.

- Centrifuge the tube at $\geq 3000 \times g$ for 5 minutes to separate the organic layer from the solid and aqueous phases.

3. Dispersive SPE Cleanup

- Take a 1 mL aliquot of the upper acetonitrile layer (supernatant) and transfer it to a 2 mL dSPE tube containing the cleanup sorbents.
- Vortex the dSPE tube for 30 seconds to facilitate the removal of interfering matrix components.
- Centrifuge the dSPE tube at a high speed (e.g., $\geq 5000 \times g$) for 2 minutes.
- The resulting supernatant is the final extract ready for GC analysis.

4. Gas Chromatographic Analysis

- Instrument: Gas Chromatograph with FPD (Phosphorus mode) or NPD.
- Column: A capillary column suitable for organophosphate pesticide analysis (e.g., DB-5ms, HP-5ms, or equivalent), 30 m x 0.25 mm ID, 0.25 μm film thickness.
- Injector Temperature: 250 °C
- Injection Mode: Splitless
- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 1 minute.
 - Ramp: 10 °C/min to 280 °C.
 - Hold: 5 minutes at 280 °C.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Detector Temperature: 250 °C (FPD/NPD)
- Injection Volume: 1 μL

5. Quantification

Prepare a calibration curve using at least five different concentrations of the **sulprofos** analytical standard in a suitable solvent (e.g., acetonitrile). The concentration of **sulprofos** in the soil sample is determined by comparing the peak area of the sample with the calibration curve.

Protocol 2: Confirmatory Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

For unambiguous identification and confirmation of **sulprofos**, GC-MS is the preferred method. The sample preparation steps are the same as in Protocol 1.

1. Gas Chromatography-Mass Spectrometry Conditions

- Instrument: Gas Chromatograph coupled to a Mass Spectrometer.
- Column and Temperature Program: Same as in Protocol 1.
- Ion Source Temperature: 230 °C
- Interface Temperature: 280 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) for higher sensitivity and selectivity.
 - Quantification Ion: To be determined from the mass spectrum of the **sulprofos** standard.
 - Qualifier Ions: At least two other characteristic ions from the mass spectrum.

2. Confirmation Criteria

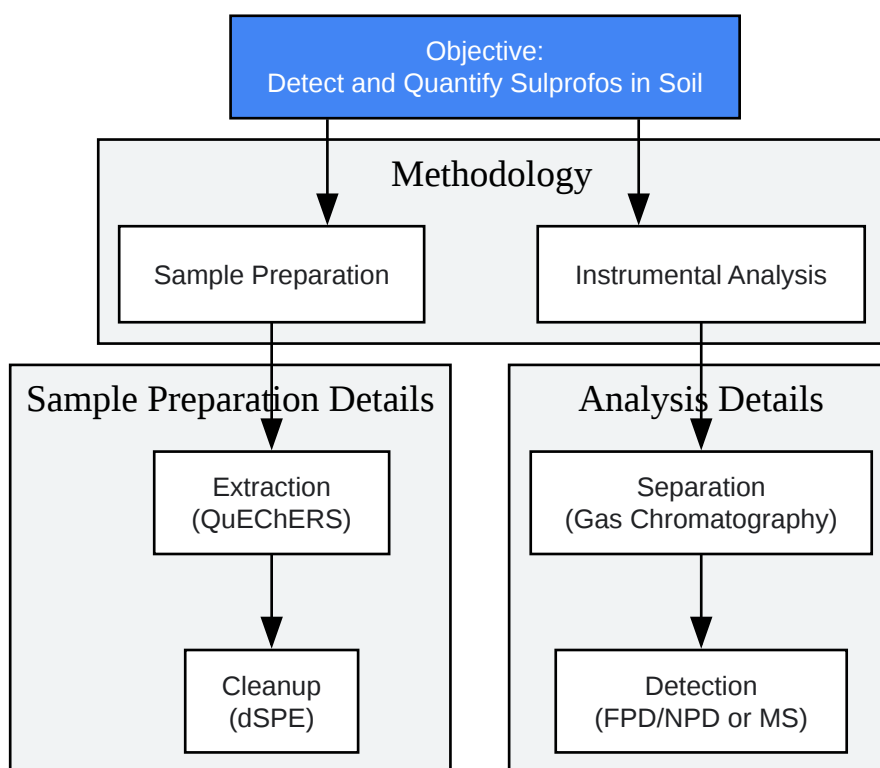
The presence of **sulprofos** is confirmed if the retention time of the peak in the sample chromatogram matches that of the standard and the ratio of the qualifier ions to the quantification ion is within a specified tolerance (e.g., $\pm 20\%$) of the ratio observed for the standard.

Visualizations



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Caption: Experimental workflow for **sulprofos** detection in soil.



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Caption: Logical relationship of the analytical method.

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